

Thermodynamic Profiling & Stability Assessment: (2-Benzyloxy-5-methoxy-phenyl)-methanol

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Compound of Interest

Compound Name: (2-Benzyloxy-5-methoxy-phenyl)-methanol
CAS No.: 214072-73-8
Cat. No.: B3252143

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Executive Summary

(2-Benzyloxy-5-methoxy-phenyl)-methanol (CAS: 214072-73-8) is a critical pharmacophore and intermediate, most notably utilized in the total synthesis of long-acting

-adrenoceptor agonists like Formoterol.

For process chemists and formulation scientists, this molecule presents a dichotomy of stability: the benzyloxy ether moiety acts as a robust protecting group under basic conditions, while the benzyl alcohol functionality introduces susceptibility to oxidative degradation and acid-catalyzed disproportionation.

This guide provides a rigorous framework for evaluating the thermodynamic and kinetic stability of this compound, moving beyond basic handling to precise, self-validating experimental protocols.

Part 1: Molecular Architecture & Theoretical Stability

Electronic Structure Analysis

The stability of **(2-Benzyloxy-5-methoxy-phenyl)-methanol** is dictated by the electronic push-pull effects on the benzene ring.

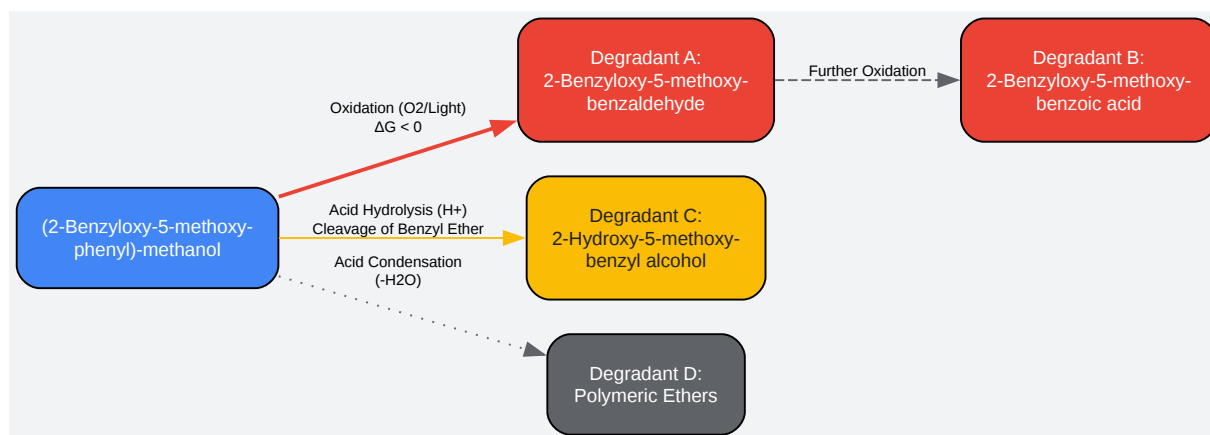
- The 5-Methoxy Group (+M Effect): This group is strongly electron-donating. It increases the electron density of the aromatic ring, making the system more nucleophilic. While this stabilizes the ring against nucleophilic attack, it significantly lowers the activation energy for electrophilic aromatic substitution and oxidative degradation.
- The 2-Benzyloxy Group: Sterically bulky, this group protects the phenolic oxygen. However, the benzylic carbon-oxygen bond () has a relatively low bond dissociation energy (BDE ~ 90 kcal/mol), making it a prime target for radical abstraction or acid-catalyzed cleavage.
- The Benzylic Alcohol: This is the thermodynamic weak point. The formation of the carbonyl double bond (in the corresponding aldehyde) is thermodynamically favorable (to kJ/mol relative to the alcohol).

Predicted Degradation Pathways

We must distinguish between thermodynamic potential (what can happen) and kinetic reality (how fast it happens).

- Oxidative Dehydrogenation (Dominant): In the presence of oxygen and trace metals, the alcohol converts to 2-benzyloxy-5-methoxybenzaldehyde. This is an auto-catalytic radical chain process.
- Acid-Catalyzed Debenzylation: Under acidic stress (), the ether oxygen protonates, making the benzyl group a good leaving group, reverting the molecule to the parent phenol.

- Disproportionation (Cannizzaro-type): Rare in solid state but possible in basic solution if trace aldehyde is present.



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Figure 1: Primary degradation pathways.[1] Oxidation to the aldehyde is the thermodynamically favored route, while acid hydrolysis requires specific environmental triggers.

Part 2: Solid-State Thermodynamics & Polymorphism

For intermediates like CAS 214072-73-8, physical stability is as critical as chemical stability. Amorphous forms are thermodynamically unstable and will relax to the crystalline state, potentially trapping impurities or altering solubility.

Experimental Protocol: Thermal Analysis (DSC/TGA)

Do not rely on literature melting points alone. Impurities from synthesis (e.g., benzyl bromide residues) can depress melting points significantly.

Protocol:

- Instrument: Differential Scanning Calorimetry (DSC) (e.g., TA Instruments Q2000).

- Sample Prep: Weigh 2–4 mg of dried sample into a Tzero aluminum pan. Hermetically seal (pinhole lid if solvent loss is suspected).
- Ramp: Equilibrate at 20°C. Ramp 10°C/min to 150°C.
- Analysis:
 - Endotherm 1 (Melting): Expect a sharp peak. If the peak is broad (>2°C width), the material is impure or solvated.
 - Exotherm (Decomposition): If an exotherm appears immediately after melting, the melt is chemically unstable.
 - Glass Transition (): If observed, indicates amorphous content.

Acceptance Criteria:

- Purity > 98% (HPLC).
- Single melting endotherm (No polymorphic transitions).
- Weight loss < 0.5% up to melting point (TGA) to confirm no solvates.

Part 3: Solution-State Stability & Stress Testing

This section details how to establish the "Shelf Life" and handling windows for the compound in solution.

The "Sonication Hazard"

Critical Insight: Recent studies on benzyl alcohols indicate that ultrasonic irradiation (sonication) can induce degradation. The cavitation energy can generate local hotspots sufficient to cleave the benzylic C-O bond or generate hydroxyl radicals.

- Directive: Dissolve this compound using vortexing or magnetic stirring. Avoid sonication during sample preparation for HPLC to prevent artifactual degradation peaks (e.g.,

benzaldehyde generation).

Forced Degradation Protocol (Self-Validating)

This protocol separates intrinsic instability from analytical artifacts.

Table 1: Stress Conditions for **(2-Benzyloxy-5-methoxy-phenyl)-methanol**

Stress Type	Condition	Duration	Target Degradation	Mechanistic Insight
Acid Hydrolysis	0.1 N HCl, Ambient	24 Hours	5–20%	Tests ether cleavage susceptibility.
Base Hydrolysis	0.1 N NaOH, Ambient	24 Hours	< 5%	Benzyl ethers are generally base-stable.
Oxidation	3% , Ambient	4 Hours	10–30%	Simulates radical oxidation to aldehyde.
Thermal	60°C (Solid State)	7 Days	< 2%	Tests crystal lattice stability.
Photolytic	UV (ICH Q1B)	1.2M lux hrs	Variable	Electron-rich aromatics absorb UV; check for browning.

Analytical Method (HPLC)

To validate stability, the method must resolve the parent from the aldehyde (oxidation product) and the de-benzylated phenol.

- Column: C18 (e.g., Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 µm.
- Mobile Phase A: 0.1% Phosphoric Acid in Water.

- Mobile Phase B: Acetonitrile.[2]
- Gradient: 5% B to 90% B over 20 minutes.
- Detection: 280 nm (Optimized for the electron-rich aromatic ring).
- Flow: 1.0 mL/min.

Part 4: Kinetic Modeling of Stability

To predict shelf-life without waiting years, use the Arrhenius approach on the oxidative pathway (the primary failure mode).

Accelerated Stability Workflow

- Incubate samples at three temperatures: 40°C, 50°C, and 60°C.

- Measure concentration

at time points

.

- Determine rate constant

for each temperature (usually Zero-order or First-order kinetics).

- First order:

- Plot

vs

(Kelvin).

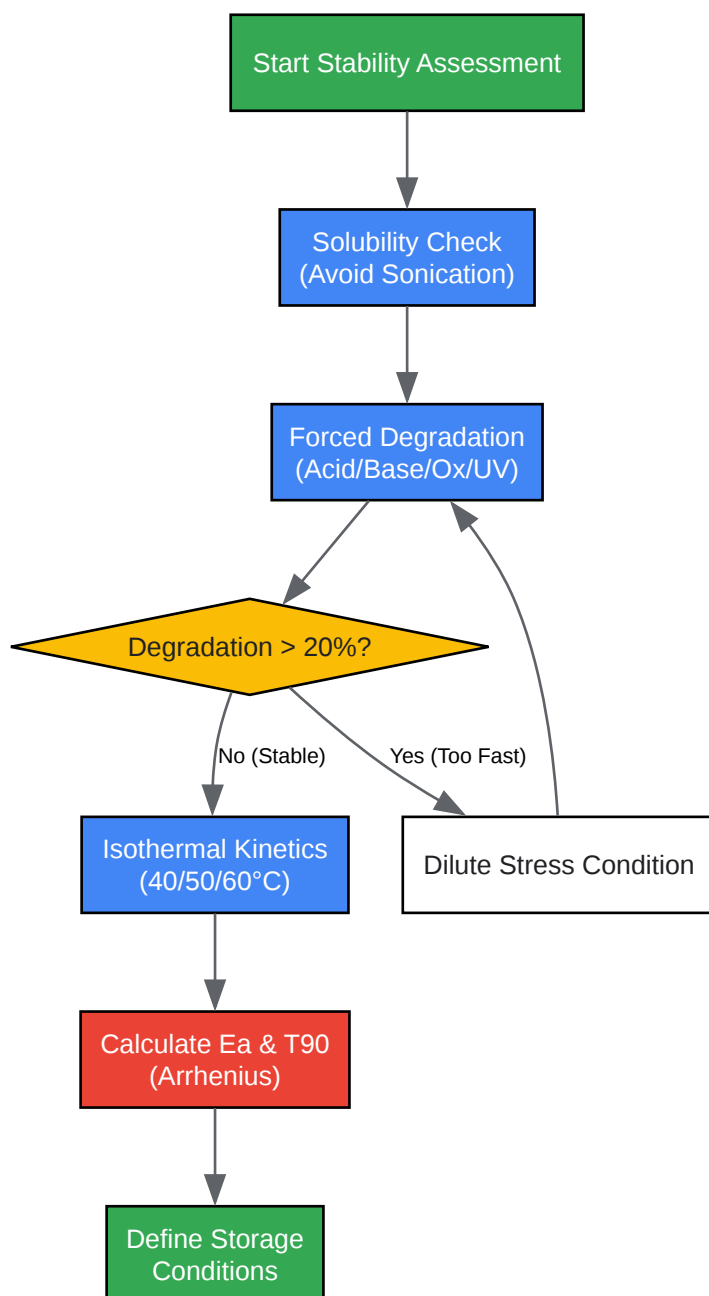
- Calculate Activation Energy (

) using slope

.

Interpretation:

- If
: The molecule is highly labile; requires cold storage (-20°C).
- If
: Likely stable at room temperature for extended periods.



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Figure 2: Workflow for determining thermodynamic stability parameters and storage conditions.

Part 5: Handling & Storage Recommendations

Based on the thermodynamic profile derived above:

- **Storage:** Store at 2–8°C under an inert atmosphere (Argon/Nitrogen). The benzyloxy group prevents immediate phenol oxidation, but the alcohol group is sensitive to air over time.
- **Solvent Choice:** Avoid acidic solvents (e.g., unbuffered chloroform which forms HCl over time). Use Ethyl Acetate or Methanol (HPLC grade).
- **Process Safety:** In scale-up synthesis (e.g., Formoterol production), ensure the reaction quench pH is neutral. Exposing the intermediate to pH < 3 during workup will lead to yield loss via debenzylation.

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- To cite this document: BenchChem. [Thermodynamic Profiling & Stability Assessment: (2-Benzyloxy-5-methoxy-phenyl)-methanol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3252143/docs#thermodynamic-profiling-stability-assessment-2-benzyloxy-5-methoxy-phenyl-methanol>]

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